

Technical Guide: Molecular Structure & Reactivity of 3-(Bromomethyl)-5-nitro-1,2-thiazole

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Compound of Interest

Compound Name: 3-(Bromomethyl)-5-nitro-1,2-thiazole

Cat. No.: B13475950

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Molecular Architecture & Electronic Properties

The **3-(Bromomethyl)-5-nitro-1,2-thiazole** scaffold represents a highly functionalized heteroaromatic core. Its reactivity is governed by the synergistic effects of the electron-withdrawing nitro group and the electrophilic bromomethyl "warhead."

Structural Analysis

- Core Ring: 1,2-Thiazole (Isothiazole).^[1] A five-membered aromatic ring containing adjacent sulfur and nitrogen atoms.
- 5-Nitro Group (): Located at the C5 position, this group exerts a strong electron-withdrawing effect () on the ring system. This significantly decreases the electron density of the isothiazole ring, making it resistant to electrophilic aromatic substitution but highly susceptible to nucleophilic attack.

- 3-Bromomethyl Group (

): Located at the C3 position. The electron-deficient nature of the ring (amplified by the 5-nitro group) pulls electron density away from the benzylic-like carbon, rendering the C-Br bond highly polarized and exceptionally reactive toward

displacement.

Reactivity Hotspots

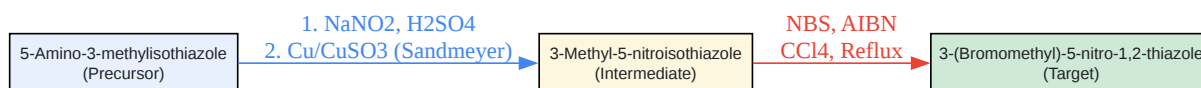
The molecule possesses two distinct reactivity vectors:

- Electrophilic Side Chain (C3): The primary site for fragment coupling via nucleophilic substitution.
- Reducible Core (C5): The nitro group serves as a masked amino functionality, accessible via chemoselective reduction.

Synthesis Pathway[1][2][3][4][5][6][7][8][9][10]

The synthesis of **3-(Bromomethyl)-5-nitro-1,2-thiazole** is typically achieved via a two-stage sequence starting from 5-amino-3-methylisothiazole. The pathway involves a Sandmeyer-type nitration followed by radical halogenation.

Reaction Scheme Diagram



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Figure 1: Synthetic route from commercially available aminothiazole precursors to the bromomethyl target.[2]

Step 1: Synthesis of 3-Methyl-5-nitroisothiazole

Direct nitration of 3-methylisothiazole is difficult due to acid sensitivity. The preferred route is the Sandmeyer reaction of 5-amino-3-methylisothiazole.

- Mechanism: Diazotization of the amine forms a diazonium salt, which is displaced by a nitrite anion in the presence of copper catalysts.
- Key Reagents: Sodium Nitrite (NaNO_2), Sulfuric Acid (H_2SO_4), Copper powder or Copper(I/II) salts.

Step 2: Radical Bromination (Wohl-Ziegler)

The conversion of the methyl group to the bromomethyl group is achieved via radical substitution.

- Reagents: N-Bromosuccinimide (NBS) as the bromine source; AIBN (Azobisisobutyronitrile) or Benzoyl Peroxide as the radical initiator.
- Solvent: Carbon tetrachloride (CCl_4) or Trifluorotoluene (greener alternative).
- Critical Control: The reaction must be monitored to prevent over-bromination to the dibromomethyl derivative.

Experimental Protocols

Protocol A: Preparation of 3-Methyl-5-nitroisothiazole

Note: This procedure is adapted from methods described in J. Chem. Soc. and recent patent literature (e.g., US11958846).

- Diazotization: In a reactor, dissolve 5-amino-3-methylisothiazole hydrochloride (1.0 eq) in water/HCl. Cool to 0–5°C.^[2]
- Nitration: Separately, prepare a mixture of Copper powder (3.0 eq) and Sodium Nitrite (3.0 eq) in water.
- Addition: Slowly add the diazonium salt solution to the Cu/Nitrite mixture while maintaining the temperature below 15°C. Nitrogen gas evolution will be vigorous.

- Workup: Stir for 1 hour. Extract with Ethyl Acetate (3x). Wash organics with brine, dry over
 , and concentrate.
- Purification: Recrystallize from ethanol or purify via silica gel chromatography (Hexane/EtOAc) to yield a yellow solid.

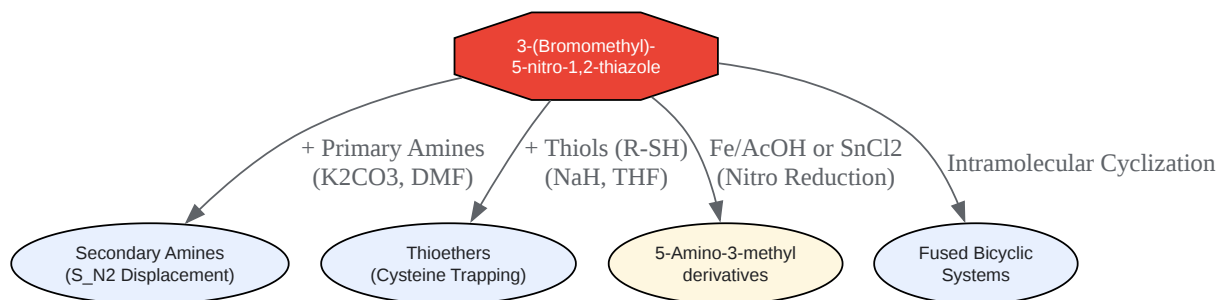
Protocol B: Bromination to 3-(Bromomethyl)-5-nitro-1,2-thiazole

- Setup: Charge a flame-dried flask with 3-methyl-5-nitroisothiazole (1.0 eq) and anhydrous (0.1 M concentration).
- Reagents: Add N-Bromosuccinimide (NBS) (1.05 eq) and AIBN (0.05 eq).
- Reaction: Heat to reflux (approx. 77°C) under an inert atmosphere (
) for 4–6 hours. Monitor by TLC or LCMS for the disappearance of starting material.
 - Checkpoint: If di-bromination is observed, stop immediately.
- Workup: Cool to room temperature. Filter off the succinimide byproduct.
- Isolation: Concentrate the filtrate in vacuo. The product is often an oil or low-melting solid that is lachrymatory. Use immediately or store at -20°C under Argon.

Reactivity Profile & Applications

The **3-(bromomethyl)-5-nitro-1,2-thiazole** scaffold acts as a versatile linchpin in drug discovery.

Reactivity Map



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Figure 2: Divergent synthesis pathways utilizing the bromomethyl and nitro functionalities.

Key Transformations

- Nucleophilic Substitution ():
 - Amines: Reacts rapidly with primary and secondary amines in the presence of a mild base (e.g., DIPEA) in aprotic solvents (DMF, MeCN). This is the standard method for generating libraries of SMARCA2 inhibitors.
 - Thiols: Reacts with thiols to form thioethers. This reaction is often used to probe cysteine reactivity in biological assays.
- Nitro Reduction:
 - The 5-nitro group can be reduced to the 5-amino group using Iron powder in Acetic Acid or Stannous Chloride ().
 - Caution: Catalytic hydrogenation (

) may cause concurrent hydrogenolysis of the C-Br bond or the isothiazole N-S bond (reductive desulfurization). Chemical reduction is preferred to preserve the halide if needed.

Safety & Handling Data

Warning: This compound combines the hazards of nitroaromatics and alkyl halides.

Hazard Class	Description	Mitigation Strategy
Lachrymator	The bromomethyl group confers potent tear-inducing properties similar to benzyl bromide.	Mandatory: Handle only in a functioning fume hood. Wear goggles and face shield.
Explosivity	Nitro-isothiazoles can be shock-sensitive and energetic.	Do not heat neat material above 100°C. Avoid metal spatulas (spark risk). Store in solution if possible.
Skin Sensitizer	Highly reactive toward skin proteins (alkylation).	Double-glove (Nitrile). Wash immediately with soap/water upon contact.
Stability	Light and moisture sensitive.	Store in amber vials, under inert gas (/Ar), at -20°C.

References

- Synthesis of 3-Methyl-5-nitroisothiazole
 - Title: Isothiazoles.[1][3][4][5][2] Part XV. 5-Nitroisothiazoles.
 - Source: J. Chem. Soc., Perkin Trans. 1, 1972, 1314.
 - URL:[Link][2][6]
- Application in Drug Discovery (SMARCA2 Inhibitors)

- General Reactivity of Isothiazoles
 - Title: Product Class 15: Isothiazoles (Science of Synthesis).
 - Source: Thieme Connect.
 - URL:[[Link](#)]

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